

Application Notes and Protocols for PNU-101603

MIC Testing

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Compound of Interest

Compound Name: **PNU-101603**

Cat. No.: **B2534268**

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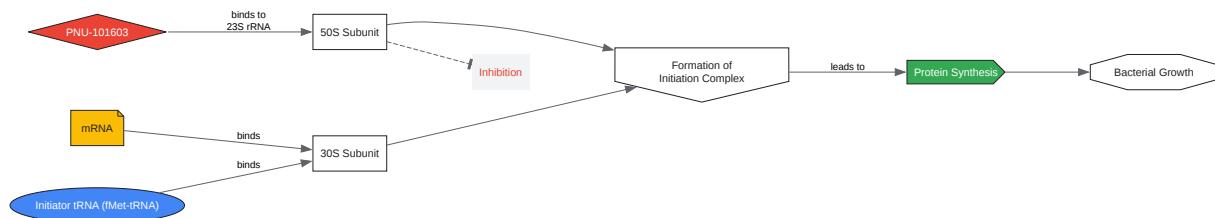
For Researchers, Scientists, and Drug Development Professionals

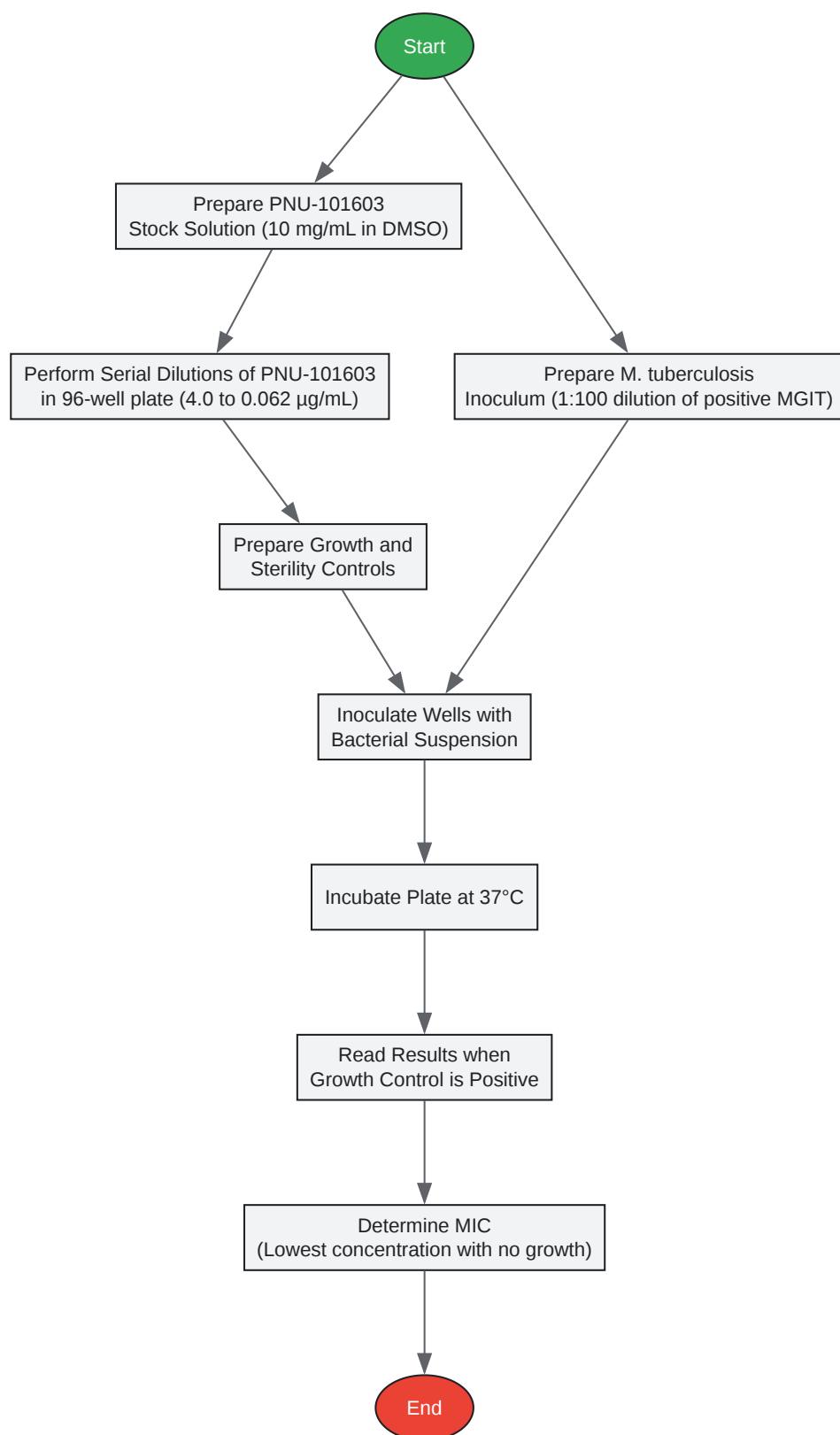
Introduction

PNU-101603 is the active sulfoxide metabolite of Sutezolid (PNU-100480), an oxazolidinone antibiotic.^[1] Oxazolidinones represent a critical class of antibiotics that inhibit bacterial protein synthesis, making them effective against a range of pathogenic bacteria, most notably multidrug-resistant strains.^[2] **PNU-101603**, in conjunction with its parent compound, has demonstrated significant activity, particularly against *Mycobacterium tuberculosis*.^{[1][2]} These application notes provide detailed protocols for determining the Minimum Inhibitory Concentration (MIC) of **PNU-101603**, primarily focusing on *M. tuberculosis*, and offer insights into its mechanism of action.

Mechanism of Action

PNU-101603 is a member of the oxazolidinone class of antibiotics, which act by inhibiting the initiation of protein synthesis in bacteria. This is achieved through binding to the 50S ribosomal subunit at the peptidyl transferase center (PTC). This binding event interferes with the proper positioning of the initiator tRNA (fMet-tRNA), preventing the formation of the initiation complex, which is a critical step in protein synthesis. This unique mechanism of action means there is no cross-resistance with other classes of protein synthesis inhibitors.



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References

- 1. journalwjbphs.com [journalwjbphs.com]
- 2. Sutezolid: A promising next generation tuberculosis agent [journalwjbphs.com]
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